

# Preparation of Rimtuzalcap Stock Solution for Preclinical Research

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## Compound of Interest

Compound Name: *Rimtuzalcap*

Cat. No.: *B610487*

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## Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed protocol for the preparation of a stock solution of **Rimtuzalcap** (also known as CAD-1883) using Dimethyl Sulfoxide (DMSO) and Polyethylene Glycol 300 (PEG300). This protocol is intended for preclinical research applications.

## Introduction

**Rimtuzalcap** is a first-in-class selective positive allosteric modulator of small-conductance calcium-activated potassium (SK) channels.[1] It is under investigation for the treatment of movement disorders, including essential tremor and spinocerebellar ataxia.[1] **Rimtuzalcap** is thought to exert its therapeutic effect by increasing the activity of SK channels in Purkinje cells of the cerebellar cortex, leading to hyperpolarization and a reduced neuronal firing rate.[2] Proper preparation of stock solutions is critical for accurate and reproducible experimental results. This note provides a detailed methodology for solubilizing **Rimtuzalcap** and preparing a stock solution suitable for in vitro and in vivo studies.

## Quantitative Data Summary

The following table summarizes the key quantitative data for the preparation of a **Rimtuzalcap** stock solution.

Parameter	Value	Unit	Source
Rimtuzalcap (CAD-1883)			
Molecular Weight	378.42	g/mol	[1]
Appearance	White to off-white solid	-	[1]
Solubility in DMSO	250	mg/mL	
Molar Concentration (at 250 mg/mL)	660.64	mM	
Storage of Stock Solution			
-80°C	up to 6 months (protect from light)	-	
-20°C	up to 1 month (protect from light)	-	
Recommended Vehicle for In Vivo Studies			
DMSO/PEG300/Tween-80/Saline	10/40/5/45	% v/v	
Corn oil with 10% DMSO	-	-	
20% SBE-β-CD in Saline with 10% DMSO	-	-	

## Experimental Protocols

## Materials and Equipment

- Rimtuzalcap (CAD-1883) powder

- Dimethyl Sulfoxide (DMSO), anhydrous,  $\geq 99.9\%$  purity
- Polyethylene Glycol 300 (PEG300), research grade
- Sterile, conical centrifuge tubes (e.g., 1.5 mL, 15 mL, 50 mL)
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic bath (optional, for enhancing dissolution)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

## Preparation of a 100 mg/mL Rimtuzalcap Stock Solution in DMSO

This protocol describes the preparation of a high-concentration primary stock solution of **Rimtuzalcap** in DMSO.

- **Preparation:** In a sterile environment (e.g., a laminar flow hood), weigh the desired amount of **Rimtuzalcap** powder. For example, to prepare 1 mL of a 100 mg/mL stock solution, weigh 100 mg of **Rimtuzalcap**.
- **Dissolution:** Add the weighed **Rimtuzalcap** powder to a sterile conical tube. Using a calibrated pipette, add the appropriate volume of anhydrous DMSO. For a 100 mg/mL solution, add 1 mL of DMSO.
- **Mixing:** Tightly cap the tube and vortex thoroughly for 2-5 minutes until the powder is completely dissolved. If necessary, use an ultrasonic bath for short intervals to aid dissolution. Visually inspect the solution to ensure no solid particles remain. Note that hygroscopic DMSO can significantly impact solubility; it is recommended to use newly opened DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at  $-80^{\circ}\text{C}$  for up to 6 months or at  $-20^{\circ}\text{C}$  for up to 1 month, protected from light.

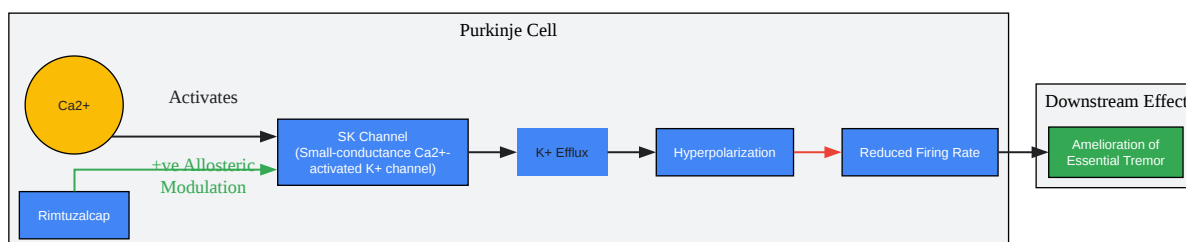
## Preparation of a Working Solution with PEG300 for In Vivo Administration

This protocol provides an example of how to prepare a working solution from the DMSO stock for administration in animal studies. This formulation yields a clear solution of  $\geq 2.08$  mg/mL.

- Initial Dilution in DMSO: Prepare a 20.8 mg/mL intermediate stock solution of **Rimtuzalcap** in DMSO.
- Vehicle Preparation: In a sterile tube, add 100  $\mu$ L of the 20.8 mg/mL **Rimtuzalcap** in DMSO stock solution.
- Addition of PEG300: To the DMSO solution, add 400  $\mu$ L of PEG300 and mix thoroughly.
- Addition of Surfactant (Optional but Recommended): Add 50  $\mu$ L of Tween-80 and mix until the solution is homogeneous.
- Final Dilution with Saline: Add 450  $\mu$ L of saline to bring the total volume to 1 mL. Mix thoroughly to ensure a clear and uniform solution.

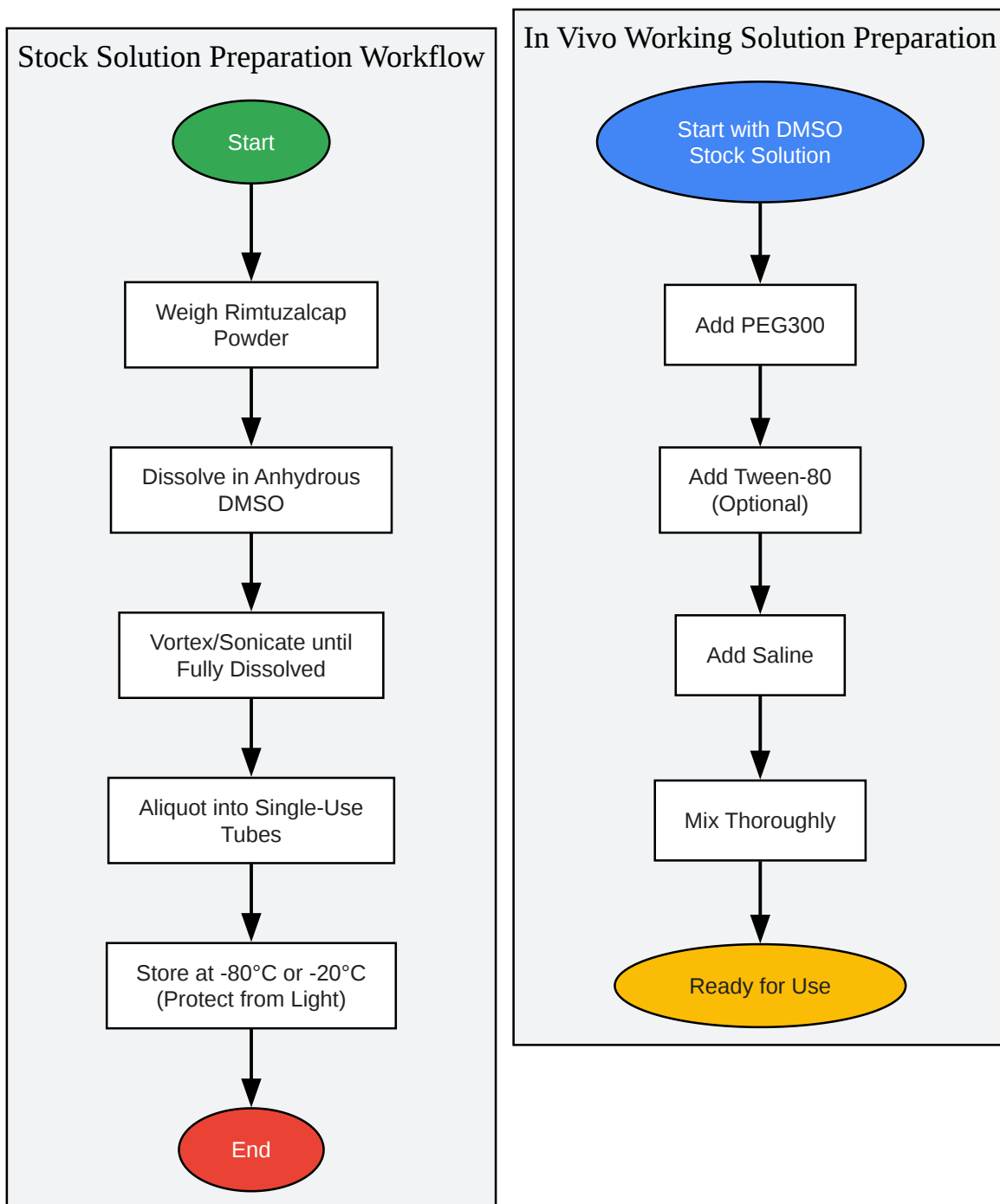
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of **Rimtuzalcap** and the experimental workflow for stock solution preparation.



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Caption: **Rimtuzalcap**'s signaling pathway in Purkinje cells.

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Caption: Workflow for **Rimtuzalcap** stock solution preparation.

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## References

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